

Application Notes and Protocols for Assessing FXIa-IN-15 Activity

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Compound of Interest

Compound Name: FXIa-IN-15

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Introduction

Factor XIa (FXIa) is a plasma serine protease that plays a crucial role in the amplification phase of the coagulation cascade. Its position in the intrinsic pathway makes it an attractive target for the development of novel anticoagulants with a potentially wider therapeutic window and reduced bleeding risk compared to currently available therapies. **FXIa-IN-15** is a small molecule inhibitor of FXIa. These application notes provide detailed protocols for cell-based assays to characterize the activity of **FXIa-IN-15**, enabling researchers to assess its potency and mechanism of action.

Note on **FXIa-IN-15** Identification: Publicly available information for a compound explicitly named "**FXIa-IN-15**" is limited. The quantitative data presented in this document corresponds to "inhibitor 15" as described in patent literature, which is presumed to be the compound of interest. This phenylalanine-based inhibitor targets the active site of FXIa.^[1]

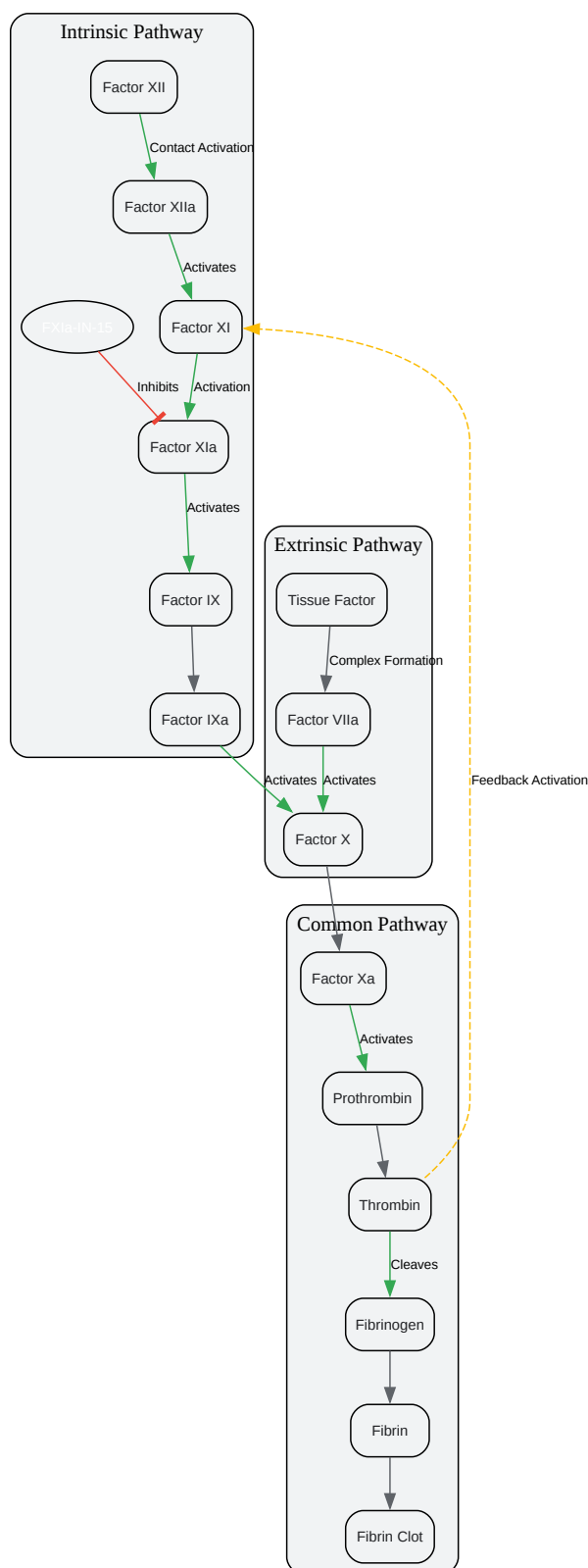
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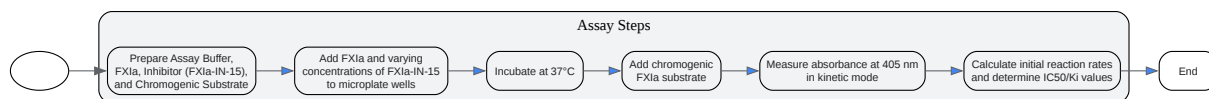
The inhibitory activity of **FXIa-IN-15** against Factor XIa is summarized in the table below. This data is derived from in vitro enzymatic assays.

Compound	Target	Assay Type	Key Parameter	Value (nM)
FXIa-IN-15 (inhibitor 15)	Factor XIa	Enzymatic Inhibition	Ki	246–3472 (mixture)

Signaling Pathway and Inhibition

Factor XIa is a key enzyme in the intrinsic pathway of the coagulation cascade. Upon activation by Factor XIIa or thrombin, FXIa proteolytically activates Factor IX to Factor IXa. Factor IXa, in complex with its cofactor Factor VIIIa, then activates Factor X to Factor Xa. Factor Xa is the converging point of the intrinsic and extrinsic pathways and initiates the final common pathway, leading to a burst of thrombin generation and subsequent fibrin clot formation. Small molecule inhibitors like **FXIa-IN-15** typically bind to the active site of FXIa, preventing it from binding and cleaving its substrate, Factor IX. This inhibition effectively dampens the amplification of the coagulation cascade.





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